

# Lysylglycine hydrochloride CAS number and molecular weight

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## Compound of Interest

Compound Name: *H-Lys-Gly-OH.HCl*

Cat. No.: *B1591847*

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## An In-depth Technical Guide to Lysylglycine Hydrochloride

This technical guide provides a comprehensive overview of Lysylglycine hydrochloride, a dipeptide of interest to researchers, scientists, and professionals in drug development. This document details its chemical properties, potential biological significance, and methodologies for its study.

### Chemical Identity and Properties

Lysylglycine is a dipeptide composed of L-lysine and glycine. The hydrochloride salt form enhances its stability and solubility in aqueous solutions. It is crucial to distinguish Lysylglycine (Lys-Gly) from its isomer Glycyllysine (Gly-Lys), as the sequence of amino acids determines its chemical properties and biological activity.

Quantitative data for Lysylglycine and its hydrochloride salt are summarized in the table below.

Property	Value	Source
Compound Name	L-Lysylglycine	PubChem
Synonyms	Lys-Gly, (S)-2-(2,6-Diaminohexanamido)acetic acid	PubChem
CAS Number (Free Base)	7563-03-3	[1]
Molecular Formula (Free Base)	C <sub>8</sub> H <sub>17</sub> N <sub>3</sub> O <sub>3</sub>	[1]
Molecular Weight (Free Base)	203.24 g/mol	[1]
Molecular Formula (Hydrochloride)	C <sub>8</sub> H <sub>18</sub> ClN <sub>3</sub> O <sub>3</sub>	Calculated
Molecular Weight (Hydrochloride)	239.70 g/mol	Calculated

Note: The molecular weight of the hydrochloride salt is calculated by adding the molecular weight of HCl (36.46 g/mol ) to the molecular weight of the free base.

## Biological Significance and Potential Applications

While specific research on Lysylglycine hydrochloride is limited, the biological roles of its constituent amino acids and related lysine-containing peptides provide insights into its potential applications.

L-lysine is an essential amino acid crucial for protein synthesis, calcium absorption, and immune function.[2] Its hydrochloride salt is frequently used as a supplement in cell culture media to support the growth and proliferation of mammalian cells.[2][3][4][5][6] Furthermore, lysine-rich polymers (polylysine) are extensively studied for drug and gene delivery due to their cationic nature, which facilitates interaction with cell membranes and subsequent internalization. These polymers can be engineered to be stimuli-responsive for targeted therapeutic delivery.

Given these properties, Lysylglycine hydrochloride is a valuable molecule for investigation in several areas:

- **Drug Delivery:** As a small, charged dipeptide, it could be explored as a component of larger drug delivery systems or as a targeting moiety.
- **Cell Culture:** It may serve as a readily available source of L-lysine and glycine in specialized cell culture formulations.
- **Biochemical Assays:** It can be used as a substrate in studies of peptidases or in the development of enzyme inhibitors.

## Experimental Protocols

Due to the scarcity of published experimental protocols specifically for Lysylglycine hydrochloride, a general methodology for the analysis of a dipeptide by High-Performance Liquid Chromatography (HPLC) is provided below. This protocol is adapted from established methods for the analysis of L-lysine hydrochloride.<sup>[7][8]</sup>

**Objective:** To determine the purity of a Lysylglycine hydrochloride sample.

**Materials:**

- Lysylglycine hydrochloride sample
- HPLC-grade water
- HPLC-grade acetonitrile
- Trifluoroacetic acid (TFA)
- Reference standard of Lysylglycine (if available)
- C18 reverse-phase HPLC column
- HPLC system with a UV detector

**Procedure:**

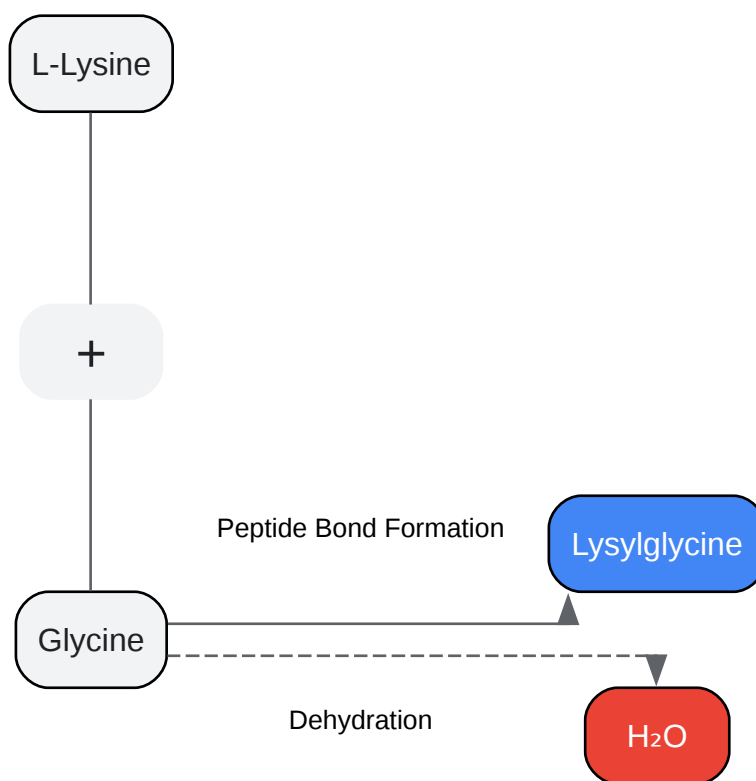
- **Sample Preparation:**

- Accurately weigh approximately 10 mg of the Lysylglycine hydrochloride sample.
- Dissolve the sample in 10 mL of HPLC-grade water to prepare a 1 mg/mL stock solution.
- Further dilute the stock solution to a working concentration of 0.1 mg/mL with the mobile phase.
- Filter the final solution through a 0.45  $\mu$ m syringe filter before injection.
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5  $\mu$ m).
  - Mobile Phase A: 0.1% TFA in water.
  - Mobile Phase B: 0.1% TFA in acetonitrile.
  - Gradient: A linear gradient from 0% to 30% Mobile Phase B over 20 minutes.
  - Flow Rate: 1.0 mL/min.
  - Detection Wavelength: 210 nm.
  - Injection Volume: 20  $\mu$ L.
- Data Analysis:
  - Integrate the peak area of the analyte.
  - Purity is calculated as the percentage of the main peak area relative to the total peak area of all detected components.

## Visualizations

### Diagram of Lysylglycine Formation

The following diagram illustrates the formation of a peptide bond between L-lysine and glycine to yield Lysylglycine.

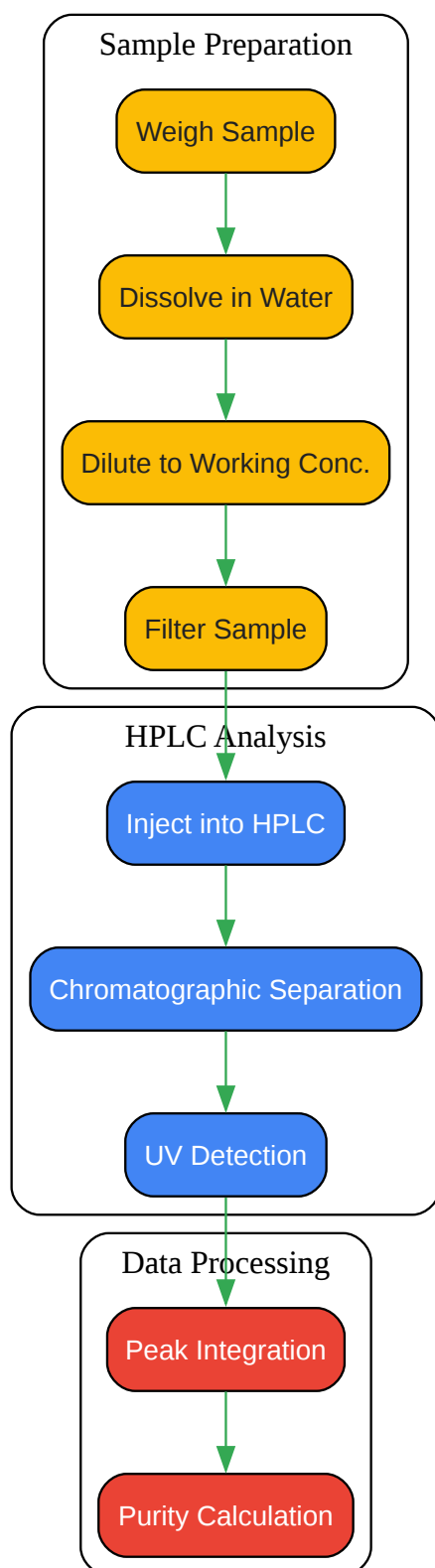


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Caption: Formation of the dipeptide Lysylglycine from L-lysine and glycine.

#### Experimental Workflow for Purity Analysis

This diagram outlines the key steps in the purity analysis of a Lysylglycine hydrochloride sample using HPLC.



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Caption: Workflow for the purity analysis of Lysylglycine hydrochloride by HPLC.

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## References

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- To cite this document: BenchChem. [Lysylglycine hydrochloride CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591847#lysylglycine-hydrochloride-cas-number-and-molecular-weight]

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